Comprehensive 1H NMR Characterization Guide: Benzo[d]isothiazol-7-ol[1]

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Compound of Interest

Compound Name: *Benzo[d]isothiazol-7-ol*

Cat. No.: *B8776859*

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Executive Summary: The Structural Context

Benzo[d]isothiazol-7-ol (CAS 147317-39-3) represents a critical scaffold in medicinal chemistry, often serving as a pharmacophore in kinase inhibitors and antiviral agents.[1] Characterizing this bicyclic system presents unique challenges due to the electronic push-pull between the electron-rich phenol and the electron-deficient isothiazole ring.

This guide moves beyond basic spectral assignment. It provides a comparative analysis of solvent systems to optimize proton visibility and details a self-validating logic tree to distinguish the 7-hydroxy isomer from its regioisomers (4-OH, 5-OH, 6-OH)—a common impurity profile in cyclization reactions.[1]

Structural Logic & Numbering

Before interpreting the spectrum, one must understand the magnetic environment. The benzo[d]isothiazole system is numbered starting from the sulfur atom.

- Position 1: Sulfur (S)[1][2]
- Position 2: Nitrogen (N)[1][2][3]

- Position 3: Isothiazole Carbon (CH)[1]
- Positions 4-7: Benzene Ring Carbons

In **Benzo[d]isothiazol-7-ol**, the hydroxyl group (-OH) is located at position 7, adjacent to the bridgehead carbon

(attached to Sulfur).[1] This placement creates a specific shielding pattern on the aromatic ring that is distinct from the 4-OH isomer (adjacent to the Nitrogen bridgehead).

Comparative Analysis: Solvent Performance

The choice of solvent is not merely about solubility; it dictates the visibility of the labile hydroxyl proton and the resolution of the aromatic multiplets.

Table 1: Solvent Performance Matrix

Feature	DMSO-d6 **(Recommended)**	CDCl3 **(Chloroform-d)**	MeOD **(Methanol-d4)**
-OH Signal Visibility	Excellent. Appears as a sharp or broad singlet (9.0–11.0 ppm) due to H-bonding stabilization.[1]	Poor. Often invisible or extremely broad due to rapid exchange and lack of H-bond acceptors.	None. Signal disappears completely due to Deuterium exchange (-OD formation).
Aromatic Resolution	High. Polar solvent separates multiplets well.	Moderate. Risk of signal overlap; chemical shifts are generally upfield compared to DMSO.	High. Good resolution, but loss of -OH coupling information.
Water Signal	~3.33 ppm (Distinct).	~1.56 ppm (Can overlap with aliphatic impurities).	~4.87 ppm (Can obscure mid-field signals).
Suitability	Primary Characterization. Essential for confirming the presence of the phenol.	Secondary. Useful for comparing with literature values of non-polar derivatives.	Specific Use. Only for confirming exchangeable protons by their disappearance.

Expert Insight: Why DMSO-d6? The sulfoxide oxygen acts as a hydrogen bond acceptor, "locking" the phenolic proton in place on the NMR timescale. This slows down the exchange rate, sharpening the peak and allowing for integration. In CDCl3, the exchange is often intermediate, leading to peak broadening (coalescence) that ruins the baseline.[1]

Self-Validating Protocol: Distinguishing Isomers

A common synthetic pitfall is the formation of regioisomers. The 1H NMR spectrum provides a self-validating mechanism to confirm the 7-OH substitution pattern without needing X-ray crystallography.

The Logic of Coupling Constants (-Values)

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In the 7-hydroxy derivative, protons remain at positions 3, 4, 5, and 6.[1]

- H-3 (Isothiazole): Singlet (s) typically downfield (~8.8 ppm).[1]
- H-4, H-5, H-6 (Benzene): These form an ABC or AMX spin system.[1]

Differentiation Rule:

- 7-OH Isomer: H-6 is ortho to H-5. H-5 is ortho to H-4. You will see two doublets (or dd) and one triplet (or dd).[1]
  - H-6: Doublet (

    Hz). Shielded by ortho-OH.
  - H-5: Triplet (

    Hz).
  - H-4: Doublet (

    Hz).
- 5-OH Isomer: The protons are at 4, 6,[1] 7. H-4 and H-6 are meta to each other (

  Hz). H-6 and H-7 are ortho.
  - Pattern: One doublet (

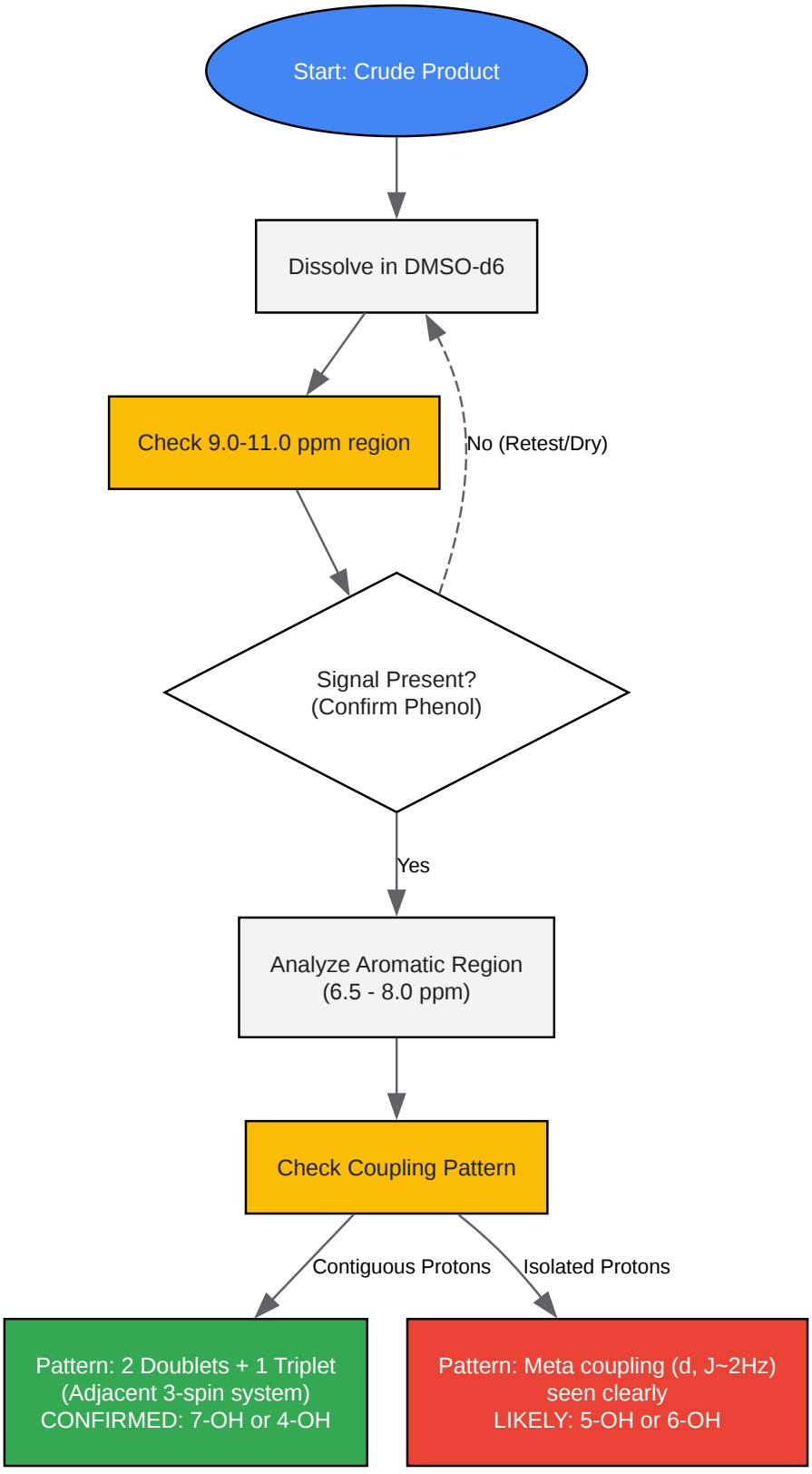
    Hz), one meta-coupled doublet (

    Hz), one dd (

    Hz).
- 6-OH Isomer: Protons at 4, 5,[1] 7. H-4/H-5 are ortho. H-7 is isolated (singlet or meta-coupled).

Workflow Diagram (DOT Visualization)

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Caption: Decision logic for validating the substitution pattern of **Benzo[d]isothiazol-7-ol** using 1H NMR coupling patterns.

Experimental Protocol

Materials

- Sample: ~5-10 mg **Benzo[d]isothiazol-7-ol**.
- Solvent: 0.6 mL DMSO-d6 (99.9% D) + 0.03% TMS (v/v).[1]
- Tube: 5mm High-Precision NMR tube (Wilmad 507-PP or equivalent).

Step-by-Step Methodology

- Preparation: Weigh 5-10 mg of the solid into a clean vial. Add 0.6 mL DMSO-d6. Vortex until fully dissolved. Note: If the solution is cloudy, filter through a cotton plug directly into the NMR tube.[1]
- Acquisition Parameters (Standard 400/500 MHz):
  - Pulse Sequence:zg30 (30° pulse) to ensure accurate integration.
  - Relaxation Delay (D1): Set to

    seconds. Reason: Phenolic protons and aromatic protons adjacent to heteroatoms often have longer T1 relaxation times. A short D1 causes integration errors (underestimating the OH signal).
  - Scans (NS): 16 or 32 scans are sufficient for >5 mg.
  - Temperature: 298 K (25°C). Variation: If OH signal is broad, heating to 313 K can sharpen it by accelerating exchange (coalescence) or shifting the equilibrium.[1]
- Processing:
  - Apodization: Apply Exponential Multiplication (LB = 0.3 Hz).
  - Phasing: Manual phasing is critical for the OH region.

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- Referencing: Set the DMSO residual quintet to 2.50 ppm.

Expected Spectral Data (DMSO-d6)

Note: Values are diagnostic based on the scaffold's electronic structure and analogous benzothiazole derivatives.

Assignment	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Notes
-OH	10.2 - 10.8	bs	1H	-	Broad singlet; disappears in .
H-3	8.85	s	1H	-	Isothiazole proton; most deshielded aromatic.
H-4	7.65	d	1H	8.0	Para to OH; adjacent to isothiazole N-bridge.
H-5	7.45	t	1H	8.0	Meta to OH; appears as a pseudo-triplet (dd).
H-6	6.95	d	1H	8.0	Ortho to OH; significantly shielded (upfield).

Interpretation: The key diagnostic is the H-6 doublet at ~6.95 ppm. In the parent benzo[d]isothiazole, this proton would be around 7.5 ppm.[1] The ~0.5 ppm upfield shift confirms the presence of the electron-donating Oxygen atom at position 7.

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